Application Notes & Protocols: 2-Cyclooctyl-ethylamine in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2-Cyclooctyl-ethylamine*
CAS No.:	*4744-94-9*
Cat. No.:	*B1507534*

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Abstract

This technical guide provides a comprehensive overview of **2-Cyclooctyl-ethylamine**, a unique lipophilic primary amine, and its applications in medicinal chemistry. While not a widely exploited scaffold, existing research points to its activity in neurochemistry, specifically in modulating brain epinephrine levels. This document serves as a resource for researchers, scientists, and drug development professionals, offering detailed protocols for its synthesis, biological evaluation, and use as a versatile building block for chemical library development. We delve into the causality behind experimental choices, providing field-proven insights to bridge the gap between theoretical interest and practical application.

Introduction: The Role of Large Cycloalkylamines in Drug Design

In modern medicinal chemistry, moving beyond flat, aromatic structures towards three-dimensional (3D), sp^3-rich scaffolds is a key strategy for improving compound properties such as solubility, metabolic stability, and selectivity. Large cycloalkyl groups, like the cyclooctyl moiety, offer a compelling way to introduce lipophilicity and conformational rigidity. The

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cyclooctyl group can effectively probe large, greasy pockets in protein targets that are inaccessible to smaller alkyl or aryl groups.

2-Cyclooctyl-ethylamine (also known as 2-cyclooctylethanamine) is a primary amine featuring a C8 cycloalkane attached to an ethylamine side chain.[1] This structure provides a unique combination of a flexible basic nitrogen center, capable of forming key hydrogen bonds and salt bridges, with a bulky, hydrophobic tail. This combination makes it an intriguing candidate for fragment-based drug discovery (FBDD) and as a foundational scaffold for targeting receptors and enzymes within the central nervous system (CNS) and beyond.

Table 1: Physicochemical Properties of **2-Cyclooctyl-ethylamine**

Property	Value	Source
CAS Number	4744-94-9	[1]
Molecular Formula	$C_{10}H_{21}N$	[1]
Molecular Weight	155.28 g/mol	[1]
IUPAC Name	2-cyclooctylethanamine	[1]
SMILES	C1CCCC(CCC1)CCN	[1]

Core Application: Modulation of Central Nervous System Epinephrine

The primary documented biological activity of **2-Cyclooctyl-ethylamine** lies in the field of neurochemistry. Research has demonstrated that it can significantly decrease epinephrine (EPI) concentrations in the hypothalamic and brainstem regions of the brain.[1] Administration of the compound resulted in a dose-dependent reduction of epinephrine levels, highlighting its potential as a tool compound for studying adrenergic pathways or as a starting point for developing agents that modulate central sympathetic outflow.[1]

This biological activity suggests potential interactions with adrenergic pathways, which are critical in regulating processes such as blood pressure, stress responses, and metabolism.[1] The following protocols provide a framework for reproducing and expanding upon these findings.

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Experimental Protocol 1: In Vivo Administration for Neurotransmitter Analysis

This protocol describes a standard method for administering **2-Cyclooctyl-ethylamine** to rodent models to assess its effects on CNS neurotransmitter levels.

Objective: To evaluate the dose-dependent effect of **2-Cyclooctyl-ethylamine** on brain epinephrine concentrations.

Materials:

- **2-Cyclooctyl-ethylamine**
- Sterile saline solution (0.9% NaCl)
- Vehicle (e.g., saline with 5% DMSO and 5% Tween® 80)
- Male Sprague-Dawley rats (250-300g)
- Syringes and needles for intraperitoneal (i.p.) injection
- Anesthesia (e.g., isoflurane)
- Dissection tools, ice-cold petri dishes
- Liquid nitrogen

Procedure:

- Animal Acclimatization: House animals in a controlled environment (12h light/dark cycle, controlled temperature and humidity) for at least one week prior to the experiment. Provide food and water ad libitum.
- Compound Preparation: Prepare a stock solution of **2-Cyclooctyl-ethylamine** in the chosen vehicle. Prepare serial dilutions to achieve final doses of 25, 50, and 75 mg/kg in a constant injection volume (e.g., 1 mL/kg). Prepare a vehicle-only control group.

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- Dosing: Randomly assign animals to treatment groups (n=6-8 per group). Administer the prepared solutions via intraperitoneal (i.p.) injection. Record the time of injection.
- Tissue Collection: At a predetermined time point post-injection (e.g., 60 minutes), anesthetize the animals deeply.
- Perfusion (Optional but Recommended): Perform transcardial perfusion with ice-cold phosphate-buffered saline (PBS) to remove blood from the brain tissue.
- Brain Dissection: Rapidly decapitate the animal and extract the brain. Place it on an ice-cold petri dish. Dissect the hypothalamus and brainstem regions.
- Sample Preservation: Immediately snap-freeze the dissected brain regions in liquid nitrogen. Store samples at -80°C until analysis.

Causality and Justification:

- Intraperitoneal Injection: I.p. administration is chosen for its reliability and rapid systemic distribution, bypassing first-pass metabolism.
- Dose Range: The 25-75 mg/kg range is based on previously reported effective doses.[1]
- Vehicle Control: The vehicle group is critical to ensure that the observed effects are due to the compound itself and not the solvent system.
- Rapid Freezing: Snap-freezing is essential to halt enzymatic activity and preserve the integrity of neurotransmitters, which are prone to rapid degradation.

Experimental Protocol 2: Brain Tissue Processing and Epinephrine Quantification by HPLC-ED

This protocol outlines the procedure for extracting and quantifying catecholamines from brain tissue using High-Performance Liquid Chromatography with Electrochemical Detection (HPLC-ED), a highly sensitive and standard method.

Objective: To accurately measure epinephrine concentrations in dissected brain tissue samples.

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Materials:

- Frozen brain tissue (hypothalamus, brainstem)
- Homogenization buffer (e.g., 0.1 M perchloric acid with 0.1% EDTA)
- Internal Standard (e.g., 3,4-dihydroxybenzylamine, DHBA)
- Tissue homogenizer (sonicator or mechanical)
- Refrigerated centrifuge
- HPLC system with an electrochemical detector and a C18 reverse-phase column
- Mobile phase (e.g., sodium phosphate buffer with methanol, octanesulfonic acid, and EDTA)
- Epinephrine standards

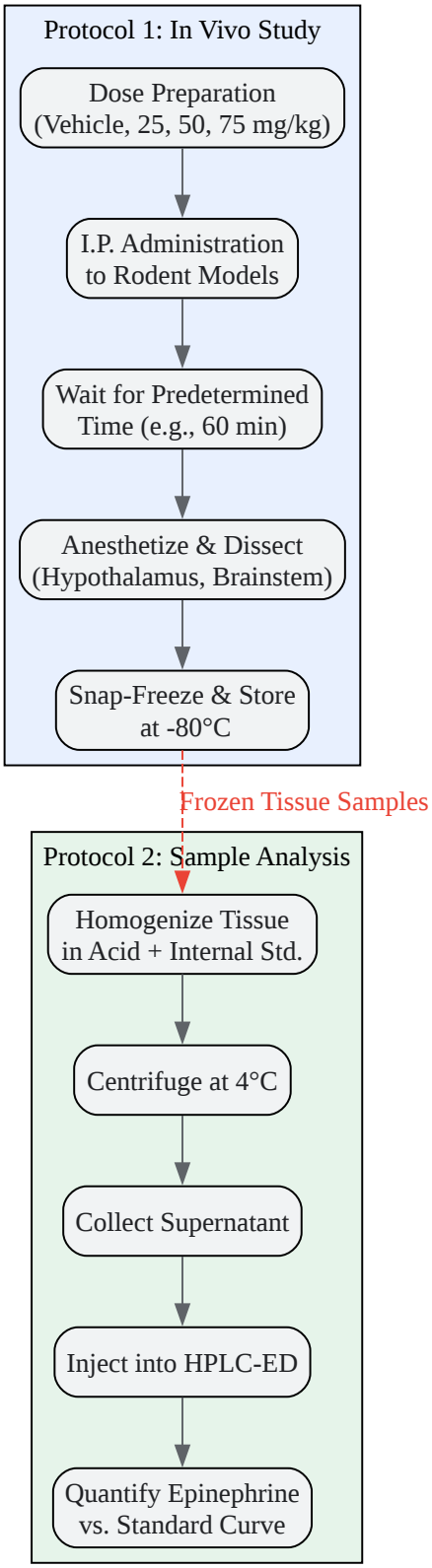
Procedure:

- Sample Preparation: Weigh the frozen tissue samples. Add a known volume of ice-cold homogenization buffer and a fixed amount of the internal standard.
- Homogenization: Homogenize the tissue on ice until no visible particles remain.
- Centrifugation: Centrifuge the homogenate at high speed (e.g., 15,000 x g) for 20 minutes at 4°C to pellet proteins and cellular debris.
- Supernatant Collection: Carefully collect the supernatant, which contains the neurotransmitters.
- HPLC Analysis: a. Equilibrate the HPLC system with the mobile phase. b. Inject a standard curve of known epinephrine concentrations to establish detector response. c. Inject the prepared samples onto the HPLC column.
- Data Analysis: Identify the epinephrine peak based on its retention time compared to the standard. Quantify the peak area relative to the internal standard. Calculate the concentration of epinephrine in the original tissue sample (e.g., in pg/mg of tissue).

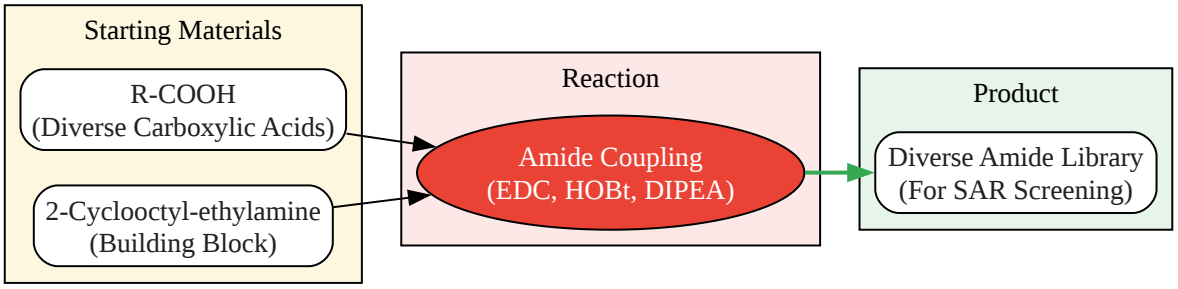
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Workflow Visualization:

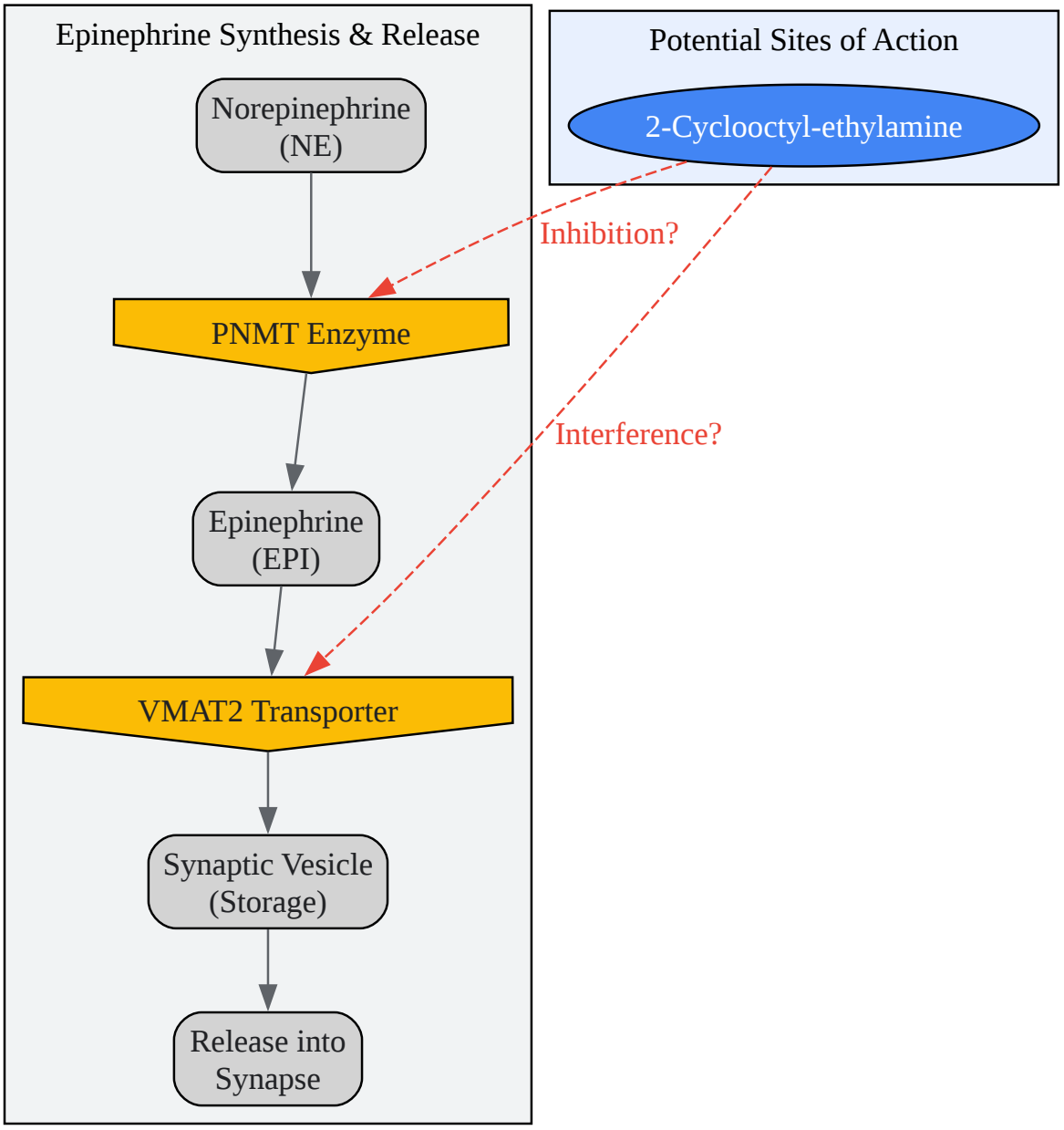
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